

# 2-Ethylhexyl acetate chemical and physical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Ethylhexyl acetate

Cat. No.: B091014

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## An In-depth Technical Guide to 2-Ethylhexyl Acetate

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Ethylhexyl acetate**, tailored for researchers, scientists, and drug development professionals. The information is presented in a structured format to facilitate easy access and comparison of data.

## Chemical Identity

**2-Ethylhexyl acetate** is an organic compound, specifically an ester of 2-ethylhexanol and acetic acid. It is a colorless liquid with a characteristic mild, fruity odor.<sup>[1][2]</sup> It is widely used as a solvent in various industrial applications due to its slow evaporation rate and good solvency for a range of resins.<sup>[3][4]</sup>

Identifier	Value
IUPAC Name	2-ethylhexyl acetate[1]
CAS Number	103-09-3[1][5]
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O <sub>2</sub> [1][5]
Molecular Weight	172.26 g/mol [1][5]
SMILES	CCCCC(CC)COC(=O)C[1]
InChI Key	WOYWLLHHWAMFCB-UHFFFAOYSA-N[1]
Synonyms	Acetic acid, 2-ethylhexyl ester; 2-Ethyl-1-hexanol acetate; β-Ethylhexyl acetate[1][6]

## Physical Properties

The physical properties of **2-Ethylhexyl acetate** are summarized in the table below, providing key data points for laboratory and research applications.

Property	Value
Appearance	Colorless liquid[3][7]
Odor	Mild, sweet, fruity[1][7]
Boiling Point	196 to 199 °C[3][7][8]
Melting Point	-92 °C to -80 °C[1][3][8]
Density	0.870 to 0.876 g/cm <sup>3</sup> at 20-25 °C[3][7][8]
Solubility in Water	Very slightly soluble to insoluble (approx. 38.59 mg/L at 25 °C)[1][3][8]
Solubility in Organic Solvents	Miscible with alcohol, ether, and other organic solvents[1][3]
Vapor Pressure	0.399 to 0.413 mmHg at 20-25 °C[3][7]
Vapor Density	5.93 (Air = 1)[1][7]
Refractive Index	1.417 to 1.423 at 20 °C[1][3]
Flash Point	71 to 82.2 °C (160 to 180 °F)[1][3][7]
Autoignition Temperature	268 °C (514 °F)[1][7]

## Chemical Properties and Reactivity

**2-Ethylhexyl acetate** is an ester, and its reactivity is characteristic of this functional group. It is generally stable under normal conditions.

- **Hydrolysis:** As an ester, it can be hydrolyzed back to 2-ethylhexanol and acetic acid, a reaction that is typically catalyzed by acids or bases.
- **Transesterification:** It can undergo transesterification reactions in the presence of a suitable catalyst and another alcohol.
- **Combustibility:** It is a combustible liquid and can react with strong oxidizing agents.[5][9]

## Experimental Protocols

Detailed methodologies for determining key physical properties are provided below. These are generalized protocols and may require optimization based on specific laboratory conditions and equipment.

## Determination of Boiling Point (Capillary Method)

Objective: To determine the boiling point of **2-Ethylhexyl acetate**.

Apparatus:

- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Liquid paraffin or other suitable heating oil

Procedure:

- Fill the small test tube with 2-3 mL of **2-Ethylhexyl acetate**.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire. The bulb of the thermometer should be level with the bottom of the test tube.
- Suspend the assembly in the Thiele tube filled with heating oil, ensuring that the sample and the thermometer bulb are below the oil level.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Continue heating until a steady stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube. Record this temperature.

## Determination of Density (Pycnometer Method)

Objective: To determine the density of **2-Ethylhexyl acetate**.

Apparatus:

- Pycnometer (a specific gravity bottle of known volume)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- Clean and dry the pycnometer thoroughly.
- Weigh the empty, dry pycnometer and record its mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a water bath at a constant temperature (e.g., 20 °C) until it reaches thermal equilibrium.
- Ensure the pycnometer is completely full, with no air bubbles. Dry the outside and weigh it. Record the mass ( $m_2$ ).
- Empty and dry the pycnometer.
- Fill the pycnometer with **2-Ethylhexyl acetate** and bring it to the same constant temperature in the water bath.
- Dry the outside of the pycnometer and weigh it. Record the mass ( $m_3$ ).

- The density of **2-Ethylhexyl acetate** ( $\rho$ ) can be calculated using the following formula:  $\rho = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Solubility in Water

Objective: To determine the approximate solubility of **2-Ethylhexyl acetate** in water.

Apparatus:

- Test tubes with stoppers
- Graduated pipettes
- Vortex mixer or shaker
- Analytical balance

Procedure:

- Add a known volume of distilled water (e.g., 10 mL) to a series of test tubes.
- Using a micropipette, add incrementally increasing, precisely weighed amounts of **2-Ethylhexyl acetate** to each test tube.
- Stopper the test tubes and shake them vigorously for a set period (e.g., 30 minutes) at a constant temperature.
- Allow the tubes to stand and observe for any undissolved ester (which will form a separate layer as it is less dense than water).
- The solubility is determined as the maximum amount of **2-Ethylhexyl acetate** that completely dissolves in the given volume of water. For more precise measurements, analytical techniques such as gas chromatography can be used to determine the concentration of the ester in the aqueous phase of a saturated solution.

## Synthesis of 2-Ethylhexyl Acetate

A common method for the synthesis of **2-Ethylhexyl acetate** is the Fischer esterification of 2-ethylhexanol with acetic acid, using an acid catalyst.

Reactants:

- 2-Ethylhexanol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid (catalyst)

Procedure:

- In a round-bottom flask, combine a measured amount of 2-ethylhexanol and a slight excess of glacial acetic acid.
- Slowly add a catalytic amount of concentrated sulfuric acid while cooling the flask in an ice bath.
- Add a few boiling chips and set up the apparatus for reflux.
- Heat the mixture under reflux for a specified time to drive the reaction to completion.
- After cooling, the reaction mixture is transferred to a separatory funnel and washed successively with water, a dilute sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.
- The organic layer is dried over an anhydrous drying agent (e.g., anhydrous magnesium sulfate).
- The final product is purified by distillation.

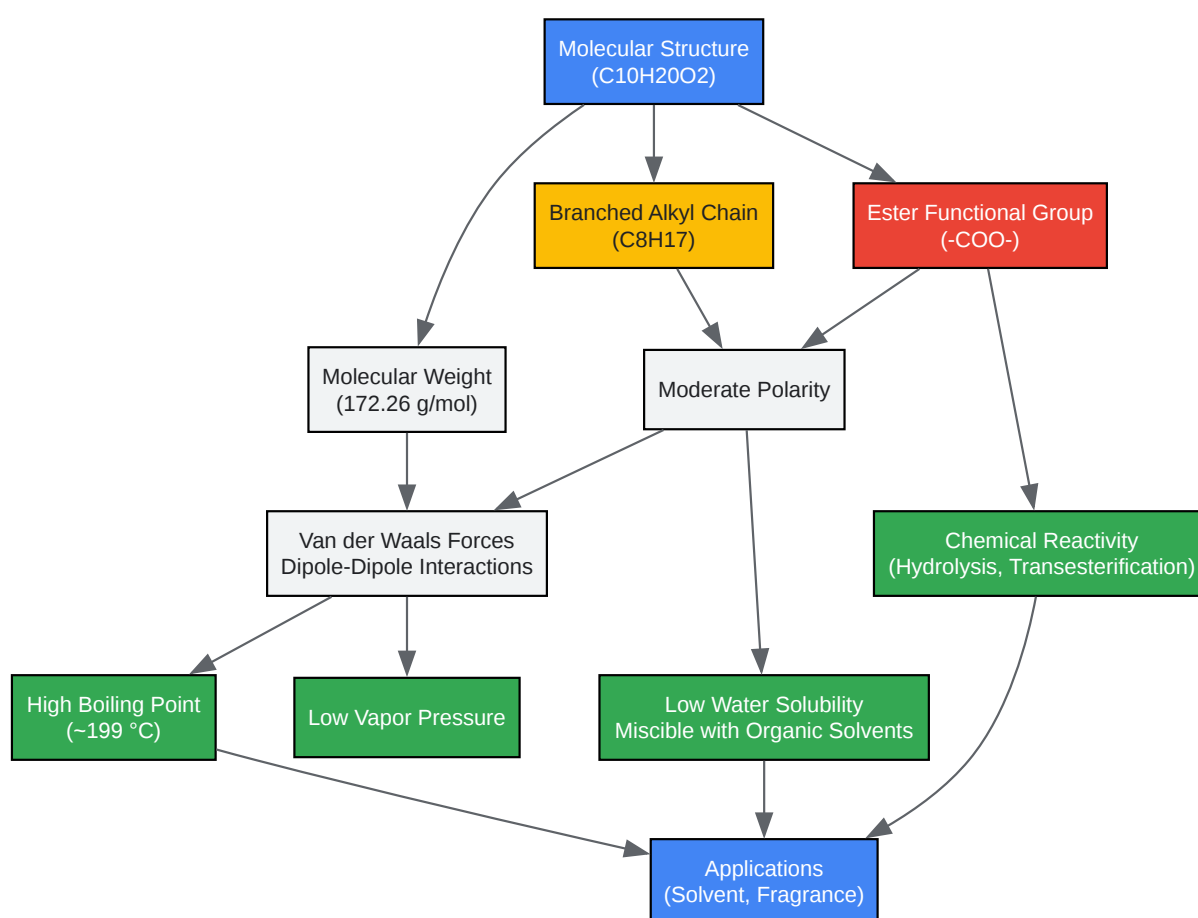
## Applications in Research and Drug Development

While primarily an industrial solvent, **2-Ethylhexyl acetate** has niche applications in research settings. Its use in "proteomics research" has been cited, likely as a solvent for certain sample preparation steps, though this is not its primary role.<sup>[10]</sup> In the context of drug development, its properties as a solvent may be relevant for the extraction and purification of natural products or

for use in certain formulations where a high-boiling, non-polar solvent is required. However, its direct role in drug development is not extensively documented.

## Logical Relationships of Properties

The chemical structure of **2-Ethylhexyl acetate** dictates its physical and chemical properties. The following diagram illustrates these relationships.



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- To cite this document: BenchChem. [2-Ethylhexyl acetate chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091014#2-ethylhexyl-acetate-chemical-and-physical-properties]

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